

A Comprehensive Technical Guide to Manganese Triacetate Dihydrate

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Compound of Interest

Compound Name: *Manganese triacetate dihydrate*

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This technical guide provides an in-depth overview of **manganese triacetate dihydrate**, a significant reagent in the field of chemical synthesis. The document details its physicochemical properties, a verified experimental protocol for its synthesis, its primary applications, and essential safety and handling information.

Physicochemical Properties

Manganese triacetate dihydrate is a moderately water-soluble crystalline manganese source that sees considerable use as an oxidizing agent in organic synthesis.^[1] The quantitative data for this compound are summarized in the table below for ease of reference.

Property	Value
Molecular Weight	268.10 g/mol [2][3]
Chemical Formula	$C_6H_{13}MnO_8$ [2]
Linear Formula	$(CH_3COO)_3Mn \cdot 2H_2O$ [4]
CAS Number	19513-05-4 [2]
Appearance	Brown, orange-brown, or pinkish crystalline powder or chunks [3][4][5]
Density	1.59 g/cm ³ [4][6]
Solubility	Soluble in acetic acid [7]. Decomposes in water [2][6].
Monoisotopic Mass	267.999085 Da [2][8]

Experimental Protocol: Synthesis of Manganese Triacetate Dihydrate

This section details a common and reliable method for the laboratory synthesis of **manganese triacetate dihydrate**. The protocol is adapted from established procedures involving the oxidation of manganese(II) acetate with potassium permanganate in a glacial acetic acid medium. [7][9]

Materials:

- Manganese(II) acetate tetrahydrate ($Mn(OAc)_2 \cdot 4H_2O$)
- Glacial acetic acid
- Potassium permanganate ($KMnO_4$), finely ground
- Deionized water
- Diethyl ether

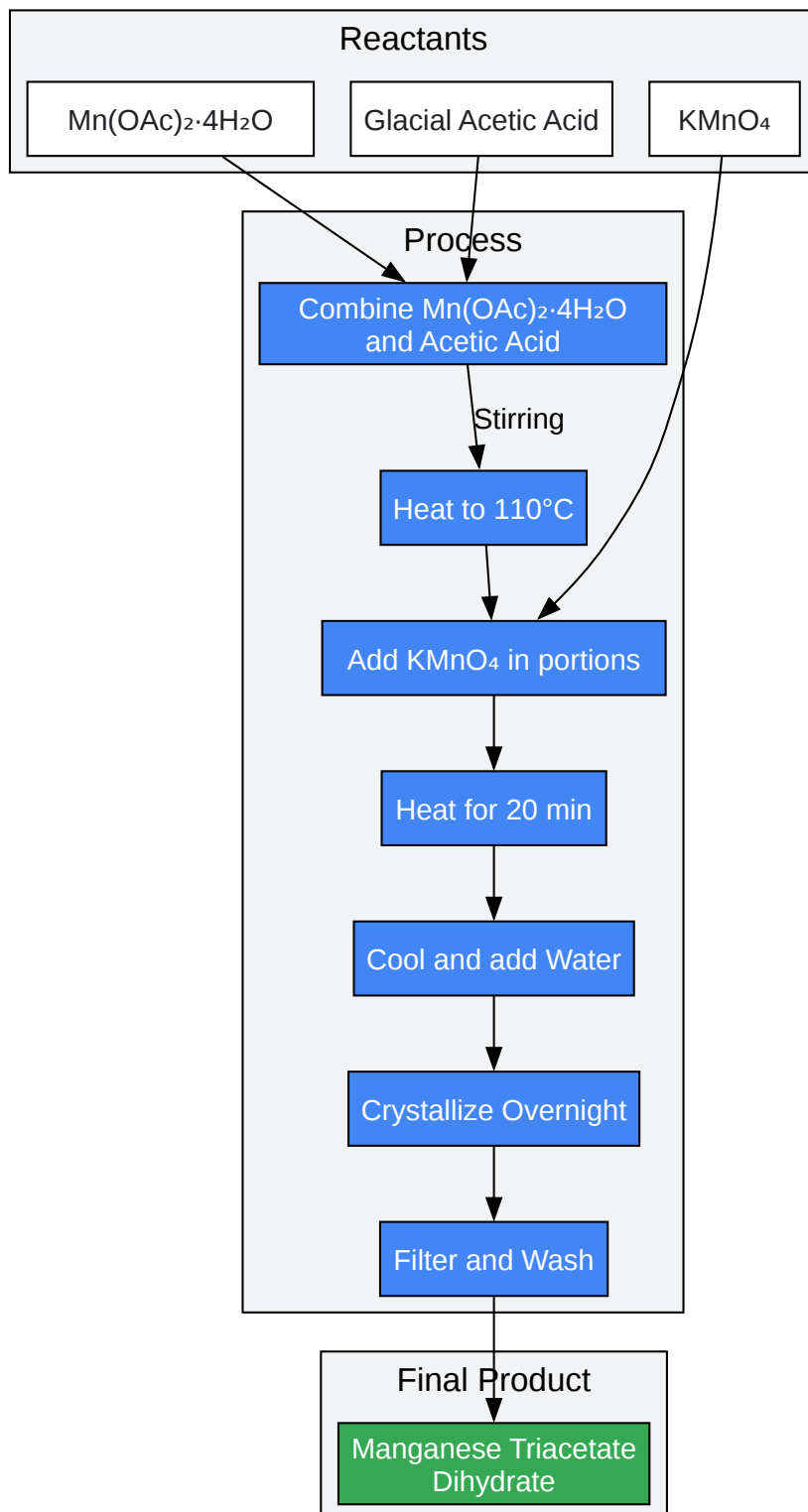
Equipment:

- 5000 mL, 4-necked round-bottom flask
- Mechanical stirrer
- Condenser
- Thermometer
- Heating mantle
- Filtration apparatus (e.g., Büchner funnel)

Procedure:

- Initial Setup: In a 5000 mL, 4-necked round-bottom flask equipped with a stirrer, condenser, and thermometer, combine 428.7 g of manganese(II) acetate tetrahydrate with 3000 mL of glacial acetic acid.[9]
- Heating: Heat the mixture to 110°C while stirring to dissolve the manganese salt.[9]
- Addition of Oxidant: Once the temperature is stable at 110°C, add 68.2 g of ground potassium permanganate in small portions through the condenser over a period of approximately 20 minutes. Maintain the temperature at 110°C throughout the addition.[9]
- Reaction Completion: After the addition of potassium permanganate is complete, continue heating the reaction mixture for an additional 20 minutes.[9]
- Crystallization: Cool the reaction mixture, then pour it into 750 mL of water. Allow the mixture to stand overnight for crystallization to occur.[9]
- Isolation and Purification: Filter the resulting solid product. Wash the collected crystals with ether and then air dry them to yield **manganese triacetate dihydrate**. [9]

Experimental Workflow for the Synthesis of Manganese Triacetate Dihydrate

[Click to download full resolution via product page](#)Caption: Synthesis of **Manganese Triacetate Dihydrate**.

Applications in Organic Synthesis

Manganese triacetate dihydrate is a versatile and selective oxidizing agent, making it a valuable tool for synthetic chemists.[3] Its primary applications include:

- **Radical Cyclizations:** It is widely used to facilitate radical cyclizations, which are crucial for constructing the complex cyclic skeletons found in many natural products and pharmaceutical compounds.[3][7]
- **Allylic Oxidation:** In the presence of a co-oxidant such as tert-butylhydroperoxide, it can selectively oxidize the allylic position of alkenes.[3] This targeted functionalization is highly valuable in multi-step syntheses where the preservation of other functional groups is essential.[3]
- **α -Keto-Acetoxylation:** The reagent is employed in α -keto-acetoxylation reactions, enabling the introduction of an acetoxy group at the alpha position to a carbonyl group.[2]
- **Catalysis:** Beyond its role as an oxidant, it can also serve as a catalyst for reactions like the direct acetylation of alcohols with acetic acid, providing an efficient route to ester formation.[3]

Safety and Handling

Manganese triacetate dihydrate is considered a hazardous substance and requires careful handling to minimize risk.[6]

- **Hazards:** It is an irritant to the eyes, skin, and respiratory system.[4][6][10]
- **Health Effects:** Ingestion may lead to gastrointestinal irritation.[4] Chronic exposure to manganese dusts can have delayed effects, primarily involving the central nervous system, and has been linked to decreased fertility in men.[4][10]
- **Personal Protective Equipment (PPE):** When handling this compound, appropriate PPE, including gloves and eye/face protection, should be worn.[10] Work should be conducted in a well-ventilated area, or with local exhaust ventilation, to keep airborne concentrations low.[4]

- Handling: Minimize dust generation and accumulation.[4] After handling, wash hands and any exposed skin thoroughly.[11]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible substances.[4][11] The compound is hygroscopic and should be protected from moisture.[2][11]
- First Aid: In case of eye contact, immediately flush with plenty of water for at least 15 minutes. For skin contact, flush with plenty of water while removing contaminated clothing. If inhaled, move the individual to fresh air. If ingested, rinse the mouth with water. In all cases of exposure, seek medical attention.[4][10]

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References

- 1. americanelements.com [americanelements.com]
- 2. Cas 19513-05-4, Manganese triacetate dihydrate | lookchem [lookchem.com]
- 3. nbinnco.com [nbinnco.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. echemi.com [echemi.com]
- 6. datasheets.scbt.com [datasheets.scbt.com]
- 7. Manganese(III) acetate - Wikipedia [en.wikipedia.org]
- 8. Manganese triacetate dihydrate | C₆H₁₃MnO₈ | CID 12416832 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Preparation of Manganese(III)acetate from Potassium Permanganate - [www.rhodium.ws] [chemistry.mdma.ch]
- 10. utsi.edu [utsi.edu]
- 11. fishersci.com [fishersci.com]

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